

# Technical Guide: 3-Bromo-2-(bromomethyl)benzonitrile

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## Compound of Interest

Compound Name:	3-Bromo-2-(bromomethyl)benzonitrile
Cat. No.:	B1287307

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CAS Number: 1233479-42-9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-2-(bromomethyl)benzonitrile**, a key intermediate in synthetic organic chemistry. Due to its bifunctional nature, this compound serves as a valuable building block in the synthesis of a variety of complex molecules, particularly in the fields of medicinal chemistry and materials science.

## Chemical and Physical Properties

While specific experimental data for **3-Bromo-2-(bromomethyl)benzonitrile** is not widely available in public literature, the following table summarizes its fundamental properties.

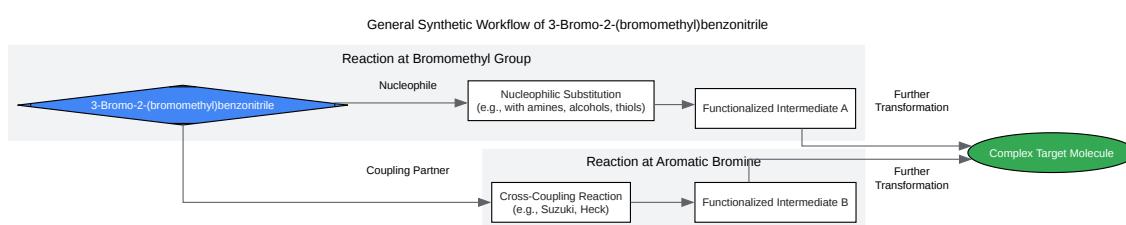
Property	Value	Source
CAS Number	1233479-42-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>5</sub> Br <sub>2</sub> N	<a href="#">[1]</a>
Molecular Weight	274.94 g/mol	<a href="#">[1]</a>
MDL Number	MFCD18390220	<a href="#">[1]</a>

# Synthesis and Reactivity

Detailed experimental protocols for the specific synthesis of **3-Bromo-2-(bromomethyl)benzonitrile** are not readily found in peer-reviewed literature. However, its structure suggests that it is likely synthesized from a substituted toluene derivative through a two-step process involving bromination of the aromatic ring followed by benzylic bromination.

The reactivity of this compound is characterized by the two bromine substituents. The bromine atom on the aromatic ring can participate in various cross-coupling reactions, such as Suzuki or Heck reactions, allowing for the formation of carbon-carbon bonds. The bromomethyl group provides a reactive site for nucleophilic substitution, enabling the introduction of a wide range of functional groups.<sup>[1]</sup>

A generalized workflow for the utilization of **3-Bromo-2-(bromomethyl)benzonitrile** in the synthesis of complex molecules is depicted below.



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Caption: Generalized synthetic routes utilizing **3-Bromo-2-(bromomethyl)benzonitrile**.

# Applications in Research and Drug Development

**3-Bromo-2-(bromomethyl)benzonitrile** is primarily utilized as an intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> The benzonitrile moiety is a common feature in many biologically active compounds. The dual reactivity of this molecule allows for the construction of complex scaffolds that are often explored in drug discovery programs. Its utility extends to the synthesis of dyes and pigments.<sup>[1]</sup>

While this compound is a valuable synthetic tool, specific examples of its incorporation into named drug candidates or its direct involvement in modulating specific signaling pathways are not extensively documented in publicly accessible databases.

## Safety and Handling

A specific Safety Data Sheet (SDS) for **3-Bromo-2-(bromomethyl)benzonitrile** is not readily available. However, based on the safety information for closely related isomers such as 3-(bromomethyl)benzonitrile and 2-(bromomethyl)benzonitrile, it should be handled with extreme care.

### General Precautions:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.<sup>[3]</sup> <sup>[4]</sup>
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.<sup>[3]</sup><sup>[4]</sup>
  - Skin Protection: Wear chemical-resistant gloves and protective clothing.<sup>[3]</sup><sup>[4]</sup>
  - Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator.
- Handling: Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust or vapors.<sup>[3]</sup> Wash thoroughly after handling.

### First Aid Measures:

- In case of skin contact: Immediately wash with plenty of soap and water.[3]
- In case of eye contact: Rinse cautiously with water for several minutes.
- If inhaled: Move the person into fresh air.[3]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water.

Seek immediate medical attention if any symptoms of exposure occur.

Disclaimer: This guide is intended for informational purposes only and should not be used as a substitute for a comprehensive safety assessment. Always consult the most current Safety Data Sheet (SDS) for any chemical before use and follow all institutional and regulatory safety guidelines.

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## References

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- To cite this document: BenchChem. [Technical Guide: 3-Bromo-2-(bromomethyl)benzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1287307#3-bromo-2-bromomethyl-benzonitrile-cas-number>]

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